

Application Notes: JH-X-119-01 in Immunological Research

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Compound of Interest

Compound Name: JH-X-119-01

Cat. No.: B10825151

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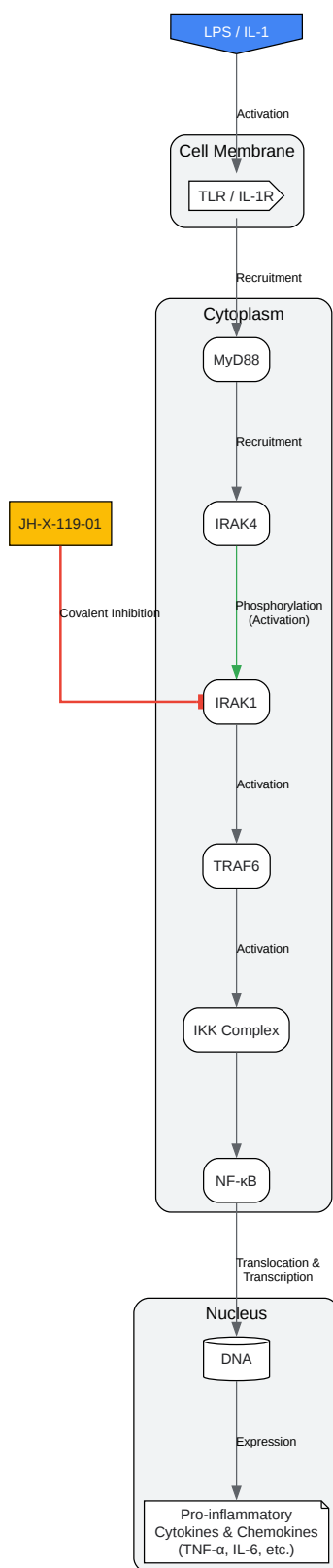
Introduction

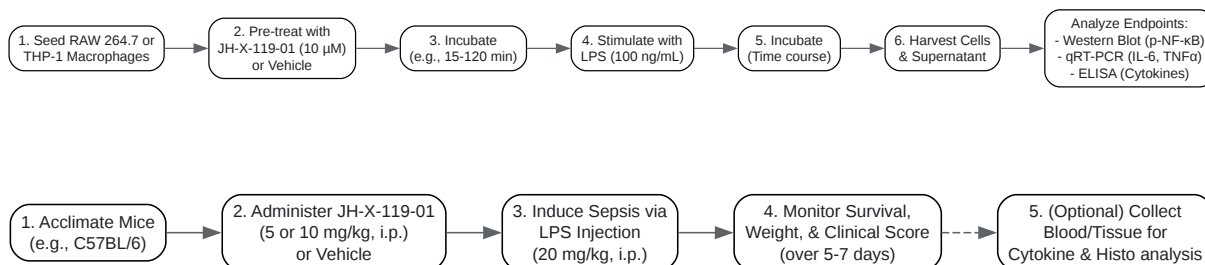
JH-X-119-01 is a potent, highly selective, and irreversible small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1).^{[1][2][3][4][5][6][7]} IRAK1 is a critical serine-threonine kinase that functions as a key downstream signaling molecule for Toll-like receptors (TLRs) and the Interleukin-1 receptor (IL-1R).^{[1][2][3]} These pathways are fundamental to the innate immune system, and their dysregulation is implicated in a wide range of inflammatory diseases, autoimmune disorders, and hematological malignancies. **JH-X-119-01** covalently binds to a specific cysteine residue (C302) on IRAK1, leading to its irreversible inhibition.^{[1][2][6][7]} Its high selectivity for IRAK1 over other kinases, including the closely related IRAK4, makes it a valuable tool for dissecting the specific roles of IRAK1 in immune signaling and a promising therapeutic candidate.^{[1][2][5][6][7]}

Mechanism of Action

Upon stimulation of TLRs (e.g., by lipopolysaccharide, LPS) or IL-1R, the adaptor protein MyD88 is recruited, which in turn recruits IRAK4 and IRAK1 to form a signaling complex known as the Myddosome.^[2] IRAK4 phosphorylates and activates IRAK1. Activated IRAK1 then autophosphorylates and dissociates from the complex to interact with TRAF6, leading to the activation of downstream pathways, most notably the NF- κ B and MAPK signaling cascades. These pathways drive the transcription of pro-inflammatory cytokines and chemokines such as TNF- α , IL-6, and IL-1 β .^[2] **JH-X-119-01** selectively inhibits IRAK1, thereby blocking these downstream inflammatory responses.

Signaling Pathway of IRAK1 Inhibition by JH-X-119-01





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